

Application Notes and Protocols for Pirlimycin Susceptibility Testing Using Broth Microdilution

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Compound of Interest

Compound Name: Pirlimycin

Cat. No.: B1237343

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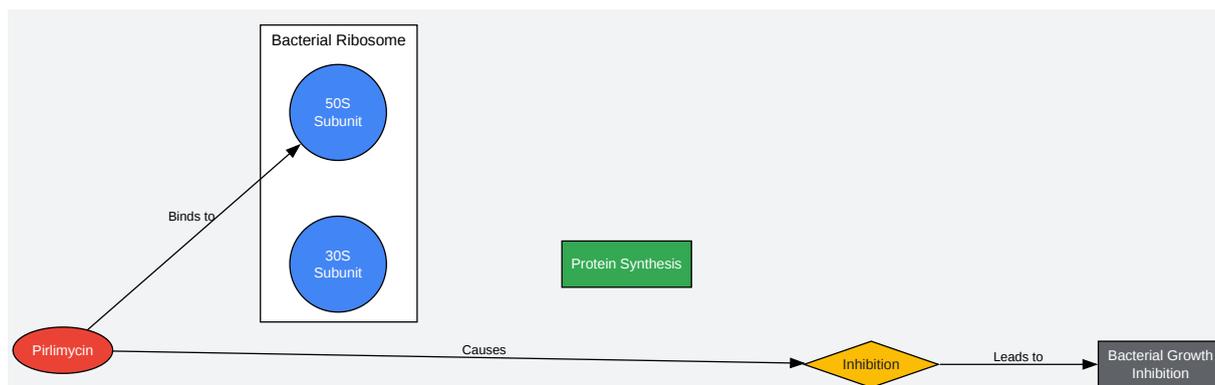
For Researchers, Scientists, and Drug Development Professionals

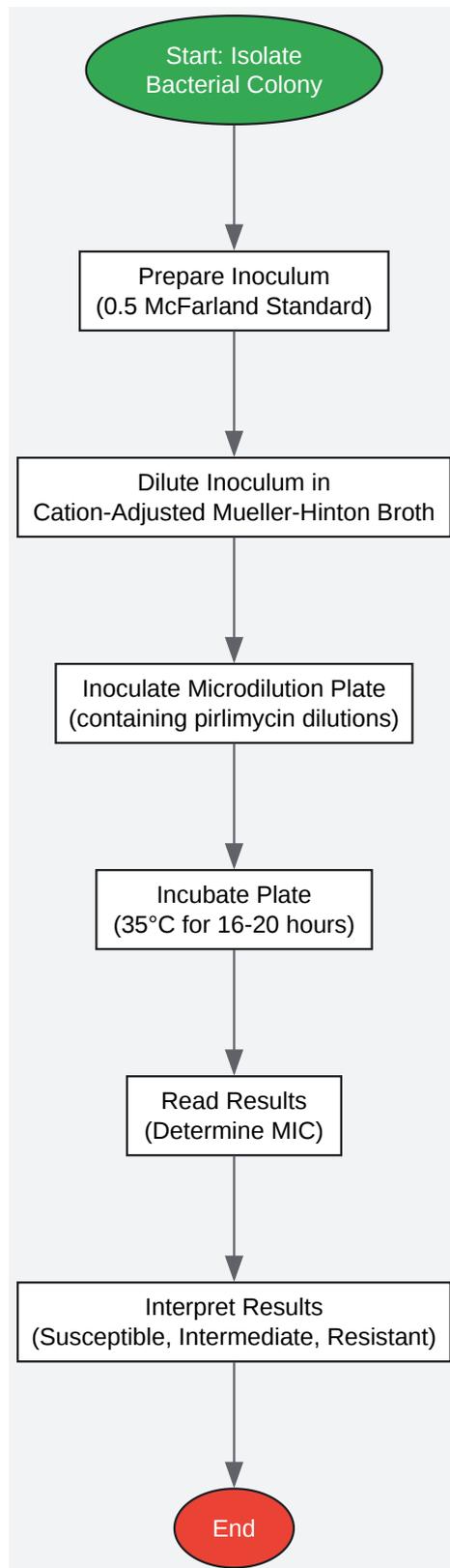
Introduction

Pirlimycin is a lincosamide antibiotic used in veterinary medicine, primarily for the treatment of mastitis in cattle.[1] It is effective against Gram-positive bacteria, including *Staphylococcus aureus* and *Streptococcus* species, which are common mastitis pathogens.[1][2][3] **Pirlimycin** functions by binding to the 50S ribosomal subunit of susceptible bacteria, which inhibits protein synthesis.[1][4] This document provides a detailed protocol for determining the minimum inhibitory concentration (MIC) of **pirlimycin** against bacterial isolates using the broth microdilution method, in accordance with Clinical and Laboratory Standards Institute (CLSI) guidelines.

Mechanism of Action Signaling Pathway

The following diagram illustrates the mechanism of action of **pirlimycin**.





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References

- 1. Pirlimycin (JECFA 53, 2004) [inchem.org]
- 2. Activity of pirlimycin against pathogens from cows with mastitis and recommendations for disk diffusion tests - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activity of pirlimycin against pathogens from cows with mastitis and recommendations for disk diffusion tests - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ema.europa.eu [ema.europa.eu]
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